

Technical Guide: Solubility of Cyclohexyl Crotonate in Organic Solvents

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Compound of Interest

Compound Name: Cyclohexyl crotonate

Cat. No.: B1609219

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Introduction

Cyclohexyl crotonate (CAS No: 31416-78-1) is an ester recognized for its applications in the fragrance and flavor industries.[1][2] Its chemical structure, consisting of a cyclohexyl ring and a crotonate group, influences its physicochemical properties, including its solubility in various organic solvents. Understanding the solubility of **cyclohexyl crotonate** is crucial for its effective formulation, application, and for predicting its behavior in various chemical processes. This technical guide provides a comprehensive overview of the available solubility data for **cyclohexyl crotonate**, details experimental protocols for solubility determination, and presents a logical workflow for these procedures.

Physicochemical Properties of Cyclohexyl Crotonate

A summary of the key physicochemical properties of **cyclohexyl crotonate** is provided in Table 1. These properties, particularly the LogP value, suggest a lipophilic nature, indicating a higher solubility in nonpolar organic solvents as compared to polar solvents like water.

Table 1: Physicochemical Properties of **Cyclohexyl Crotonate**

Property	Value	Reference
Chemical Name	Cyclohexyl-but-2-enoate	[1]
CAS Number	31416-78-1	[1]
Molecular Formula	C ₁₀ H ₁₆ O ₂	[1]
Molecular Weight	168.23 g/mol	[3]
Appearance	Clear Colourless Liquid	[1]
Boiling Point	221.00 to 223.00 °C @ 760.00 mm Hg	[2]
Flash Point	83 °C	[1]
logP (o/w)	3.376 (estimated)	[2]

Solubility of Cyclohexyl Crotonate

Qualitative and Estimated Quantitative Solubility Data

Quantitative solubility data for **cyclohexyl crotonate** in a wide range of organic solvents is not readily available in published literature. However, based on safety data sheets and chemical databases, the following qualitative and estimated quantitative information has been compiled.

Table 2: Available Solubility Data for **Cyclohexyl Crotonate**

Solvent	Solubility	Temperature (°C)	Reference
Water	76.75 mg/L (estimated)	25	[4][5]
Alcohol	Soluble	Not Specified	[4][5]
Water	Slightly soluble	Not Specified	[6]
Alcohols	Soluble	Not Specified	[6]

Comparative Solubility Data: Hexyl Crotonate

To provide a point of reference, the solubility of hexyl crotonate, a structurally similar ester, is presented in Table 3. While not a direct substitute for **cyclohexyl crotonate** data, it may offer insights into the expected solubility trends.

Table 3: Solubility of Hexyl Crotonate

Solvent	Solubility (g/L)	Temperature (°C)	Reference
Methanol	1405.67	20	[7]
Ethanol	1431.05	20	[7]
n-Propanol	1343.87	20	[7]
Water	Insoluble	Not Specified	[8]
Propylene Glycol	Insoluble	Not Specified	[8]
Most Fixed Oils	Soluble	Not Specified	[8]
Ethanol	Soluble	Not Specified	[8]

Experimental Protocol for Solubility Determination (Gravimetric Method)

The following is a detailed methodology for determining the solubility of a compound like **cyclohexyl crotonate** in an organic solvent using the gravimetric method.[9][10][11]

Materials and Equipment

- **Cyclohexyl crotonate** (solute)
- Selected organic solvent
- Analytical balance (accurate to ± 0.0001 g)
- Thermostatic shaker or water bath
- Conical flasks with stoppers

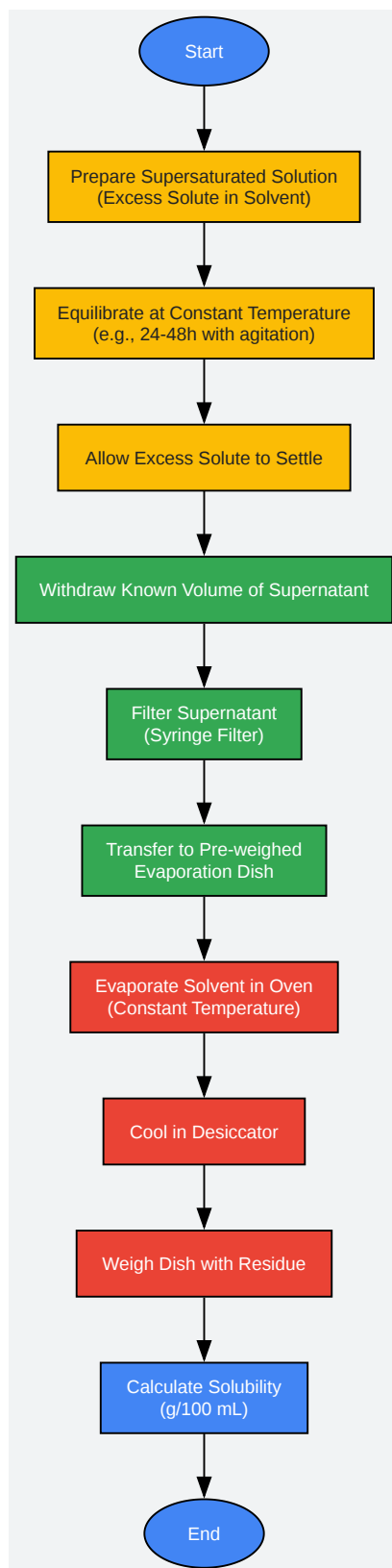
- Volumetric flasks
- Pipettes
- Syringe filters (solvent-compatible, e.g., PTFE)
- Pre-weighed evaporation dishes or watch glasses
- Drying oven
- Desiccator

Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **cyclohexyl crotonate** to a conical flask containing a known volume of the selected organic solvent. The presence of undissolved solid is necessary to ensure saturation.
 - Seal the flask to prevent solvent evaporation.
 - Place the flask in a thermostatic shaker or water bath set to a constant temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. Periodically check for the continued presence of undissolved solute.
- Sample Collection and Filtration:
 - Once equilibrium is achieved, allow the solution to stand undisturbed at the constant temperature for a few hours to allow the excess solid to settle.
 - Carefully withdraw a known volume (e.g., 10 mL) of the supernatant using a pipette.
 - To ensure no solid particles are transferred, pass the collected supernatant through a syringe filter into a pre-weighed evaporation dish.
- Solvent Evaporation:

- Place the evaporation dish containing the filtered saturated solution in a drying oven at a temperature sufficient to evaporate the solvent without degrading the solute. The temperature should be below the boiling point of the solute and the flashpoint of the solvent.
- Continue heating until all the solvent has evaporated and a constant weight of the residue (**cyclohexyl crotonate**) is achieved.
- Weighing and Calculation:
 - Cool the evaporation dish in a desiccator to room temperature to prevent moisture absorption.
 - Weigh the evaporation dish with the dried residue on the analytical balance.
 - The solubility is calculated using the following formula: $\text{Solubility (g/100 mL)} = \frac{[(\text{Weight of dish} + \text{residue}) - (\text{Weight of empty dish})]}{(\text{Volume of filtrate in mL})} \times 100$

Diagram of Experimental Workflow



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Caption: Experimental workflow for the gravimetric determination of solubility.

Conclusion

While comprehensive quantitative solubility data for **cyclohexyl crotonate** in various organic solvents is currently limited in the public domain, its physicochemical properties suggest good solubility in less polar organic solvents such as alcohols. For precise formulation and process design, it is recommended that experimental determination of solubility be conducted in the specific solvents of interest. The gravimetric method outlined in this guide provides a reliable and straightforward approach for obtaining this critical data. The comparative data for hexyl crotonate can serve as a preliminary guide for solvent selection.

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